

Synthesis of 2-Azido-1-(3-fluorophenyl)ethanone: A Technical Guide

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 2-Azido-1-(3-fluorophenyl)ethanone

Cat. No.: B1443315

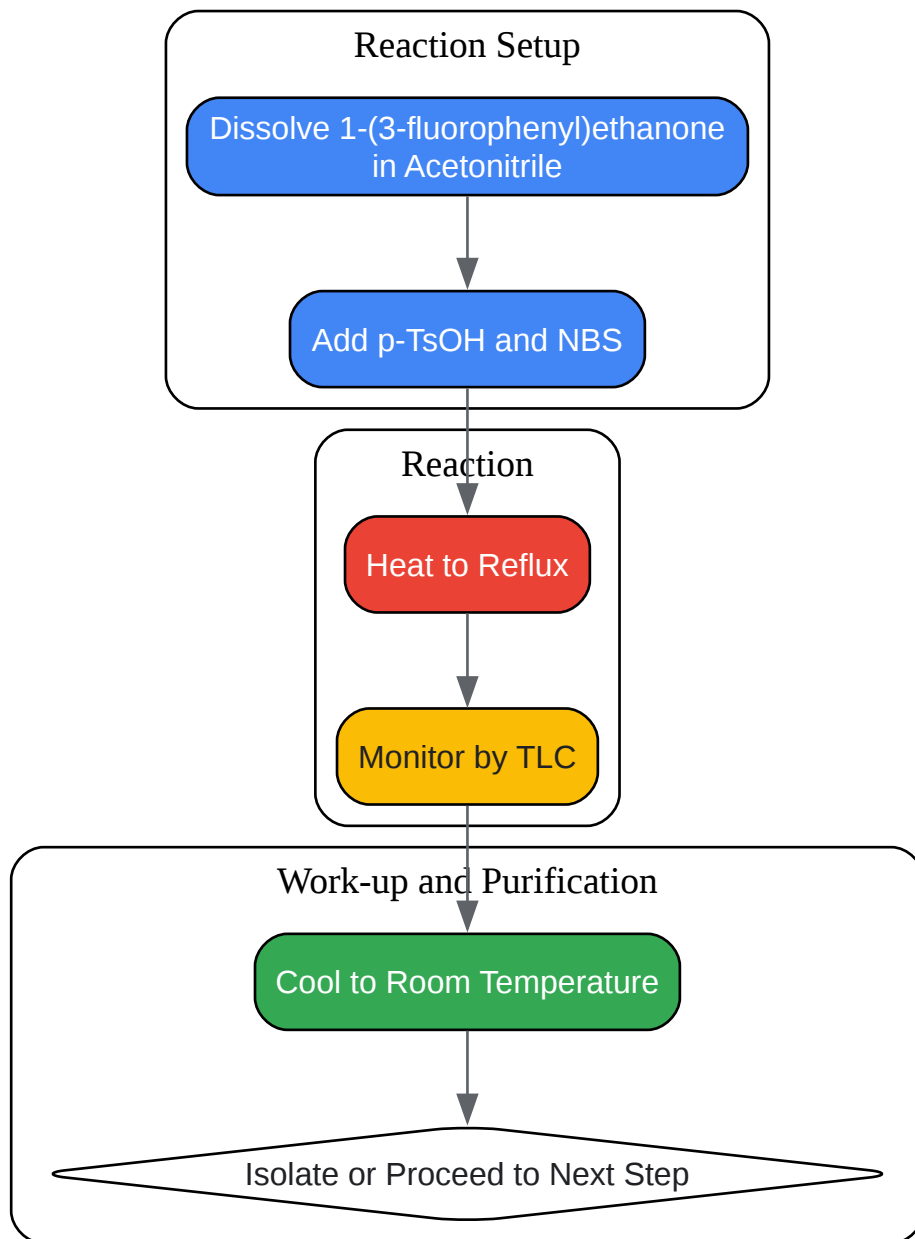
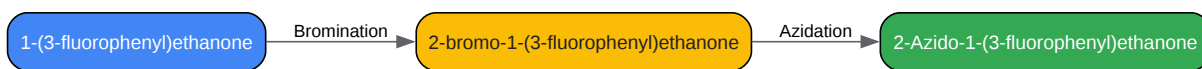
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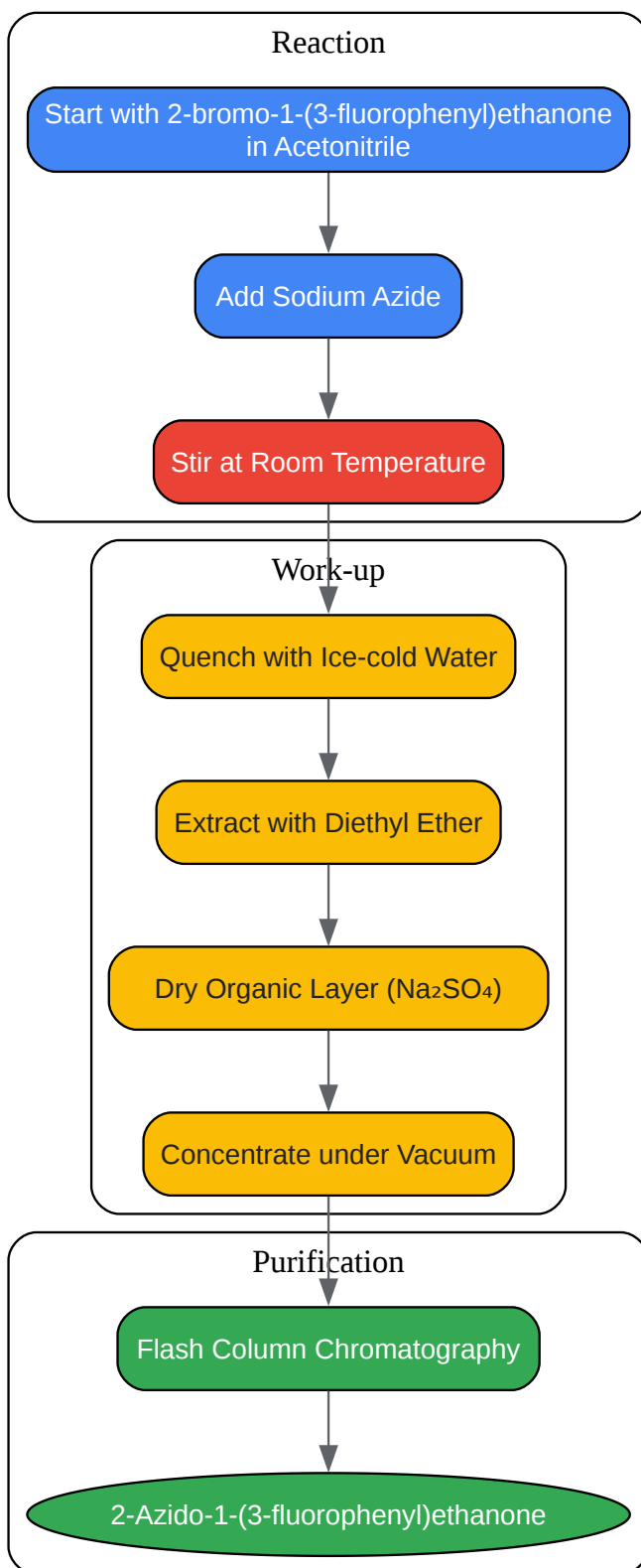
For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide details the synthesis of **2-Azido-1-(3-fluorophenyl)ethanone**, a valuable intermediate in the development of various biologically active compounds. This document provides a comprehensive overview of the synthetic pathway, detailed experimental protocols, and key characterization data.

Synthetic Pathway Overview

The synthesis of **2-Azido-1-(3-fluorophenyl)ethanone** is typically achieved through a two-step process commencing with the commercially available 1-(3-fluorophenyl)ethanone. The first step involves the α -bromination of the ketone to yield the intermediate, 2-bromo-1-(3-fluorophenyl)ethanone. Subsequent nucleophilic substitution with an azide salt, typically sodium azide, affords the final product.





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- To cite this document: BenchChem. [Synthesis of 2-Azido-1-(3-fluorophenyl)ethanone: A Technical Guide]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1443315#synthesis-of-2-azido-1-3-fluorophenyl-ethanone]

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